

using 4-Keto Retinamide in 3D skin equivalent models

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Compound of Interest

Compound Name: 4-Keto Retinamide

CAS No.: 1217196-74-1

Cat. No.: B1141087

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Advanced Application Note: Utilizing **4-Keto Retinamide** in 3D Human Skin Equivalent (HSE) Models for Dermatological and Oncological Research

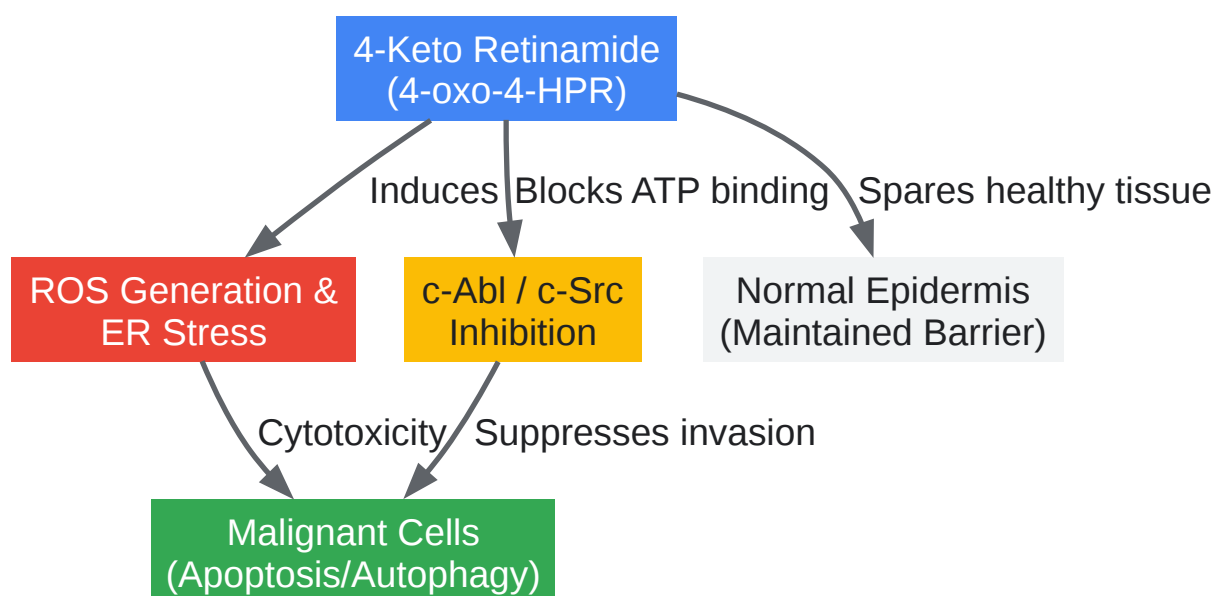
Executive Summary

4-Keto Retinamide (also known as 4-oxo-4-HPR) is the primary active, oxidized metabolite of the synthetic retinoid Fenretinide (4-HPR). While 4-HPR has been extensively studied for its chemopreventive and anti-tumor properties, its translation to in vitro dermatological and melanoma models is often limited by the absence of hepatic metabolism required to generate its most bioactive form. This Application Note details the mechanistic rationale and validated protocols for utilizing **4-Keto Retinamide** directly within 3D Human Skin Equivalents (HSEs). By employing fully-humanized 3D models, researchers can accurately evaluate topical penetration, melanoma invasion suppression, and epidermal differentiation without the confounding variables of animal models.

Mechanistic Rationale: The Superiority of 4-Keto Retinamide in In Vitro Models

Bypassing Hepatic Metabolism In systemic circulation, 4-HPR is metabolized by hepatic enzymes into 4-oxo-4-HPR. This oxidized metabolite exhibits potent nanomolar-level affinity for the ATP-binding sites of kinases such as c-Abl and c-Src, and induces reactive oxygen species (ROS)-mediated endoplasmic reticulum (ER) stress . In standard 2D monocultures or isolated 3D skin equivalents, the lack of systemic hepatic enzymes means that parent compounds like 4-HPR cannot reach their full bioactive potential. By applying **4-Keto Retinamide** directly to the 3D HSE, researchers establish a self-validating system: the observed apoptotic effects on embedded malignant cells can be directly and accurately attributed to the active metabolite .

Selective Cytotoxicity and Barrier Maintenance **4-Keto Retinamide** selectively targets malignant melanocytes and squamous cell carcinoma (SCC) cells via ROS accumulation and kinase inhibition. Crucially, normal basal keratinocytes maintain normal proliferation (indicated by Ki-67 expression), and the overall epidermal architecture remains intact, making it an ideal candidate for topical formulation testing .



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Fig 1: **4-Keto Retinamide** signaling pathways in malignant vs. normal skin cells.

Quantitative Data: 4-Keto Retinamide Profiling

To understand the dosing parameters required for 3D HSEs, it is critical to compare the pharmacodynamic properties of the parent drug versus the active metabolite.

Parameter	4-HPR (Parent Drug)	4-Keto Retinamide (Metabolite)	Biological Implication in 3D HSE
c-Abl Binding Energy	-12.2 kcal/mol	-13.1 kcal/mol	4-Keto Retinamide shows deeper kinase pocket penetration, strongly suppressing invasion .
c-Src Binding Energy	-10.6 kcal/mol	-10.6 kcal/mol	Equivalent potent inhibition of oncogenic signaling pathways .
Melanoma IC50 (3D)	~5.0 - 10.0 μ M	~1.5 - 3.0 μ M	Direct application of the metabolite bypasses the need for tissue metabolism, lowering the required dose .
Epidermal Toxicity	Low	Low	Spares normal keratinocyte stratification and barrier function .

Experimental Protocol: Integration and Testing in 3D Melanoma-Skin Equivalents

Causality Check: Why use a 3D HSE instead of a 2D culture? 2D cultures force unnatural planar cell polarity and lack the stratum corneum barrier, leading to artificially high drug sensitivity. 3D HSEs provide a collagen-rich dermal matrix and a stratified epidermis, accurately mimicking true diffusion kinetics and the tumor microenvironment .

Step 1: Dermal Equivalent Preparation

- Matrix Neutralization: Neutralize Type I Rat Tail Collagen (3 mg/mL) with 1M NaOH and 10X Reconstitution Buffer on ice. Causality: Keeping the mixture on ice prevents premature

thermal gelation, ensuring a homogenous matrix.

- **Fibroblast Seeding:** Resuspend primary human dermal fibroblasts (HDFs) at 1×10^5 cells/mL in the neutralized collagen.
- **Casting:** Aliquot 1 mL of the fibroblast-collagen mixture into cell culture inserts (0.4 μm pore size, PET membrane).
- **Contraction:** Incubate at 37°C for 2 hours to allow polymerization, then submerge in dermal medium for 5-7 days. The fibroblasts will contract the matrix, creating a dense, physiologically relevant dermal equivalent.

Step 2: Epidermal Seeding and Melanoma Integration

- **Cell Preparation:** Trypsinize primary normal human epidermal keratinocytes (NHEKs) and melanoma cells (e.g., A375).
- **Co-Culture Ratio:** Mix NHEKs and melanoma cells at a 10:1 ratio. **Causality:** This specific ratio mimics the physiological proportion of basal cells to melanocytes, accurately modeling early-stage radial growth phase melanoma without overwhelming the epidermal architecture .
- **Seeding:** Seed 5×10^5 total cells onto the contracted dermal equivalent and submerge in epidermal growth medium for 48 hours to allow monolayer attachment.

Step 3: Air-Liquid Interface (ALI) Maturation

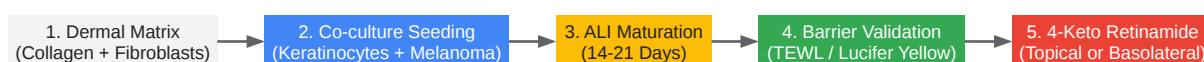
- **Media Aspiration:** Aspirate the media from the apical (top) compartment of the insert.
- **Basolateral Feeding:** Feed the model only from the basolateral (bottom) compartment using high-calcium differentiation media.
- **Stratification:** Incubate for 14-21 days. **Causality:** Exposing the apical surface to air while feeding the basal layer creates a calcium and oxygen gradient. This gradient is the causal trigger for terminal differentiation, forcing keratinocytes to express filaggrin and loricrin, and ultimately anucleate to form the stratum corneum .

Step 4: Barrier Validation & 4-Keto Retinamide Application

- Self-Validating Barrier Check: Before applying the drug, measure Transepidermal Water Loss (TEWL) or perform a Lucifer Yellow permeability assay. Causality: If Lucifer Yellow penetrates to the basal media, the stratum corneum is compromised, and any subsequent topical penetration data is fundamentally invalid. Discard compromised batches.
- Topical Delivery: Formulate **4-Keto Retinamide** in a cosmetically/pharmaceutically relevant vehicle (e.g., squalane). Apply 10-20 μ L directly to the validated stratum corneum.
- Incubation: Incubate for 48-72 hours to allow for diffusion and cellular uptake.

Step 5: Endpoint Analysis

- Histology: Fix the 3D HSE in 4% paraformaldehyde, paraffin-embed, and section (5 μ m). Perform H&E staining to assess epidermal integrity.
- Immunohistochemistry (IHC): Stain for Ki-67 (proliferation), Cleaved Caspase-3 (apoptosis), and Melan-A (melanoma tracking). Self-Validation: **4-Keto Retinamide** should show elevated Caspase-3 specifically in Melan-A positive cells. If normal keratinocytes show high Caspase-3, the dose is non-specifically toxic, invalidating the therapeutic window.
- LC-MS/MS: Homogenize the tissue and extract with acetonitrile to quantify the actual tissue concentration of **4-Keto Retinamide**, confirming penetration depth .



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Fig 2: Step-by-step workflow for 3D HSE generation and **4-Keto Retinamide** testing.

References

- Mallery, S. R., et al. (2017). "Benefits of Multifaceted Chemopreventives in the Suppression of the Oral Squamous Cell Carcinoma (OSCC) Tumorigenic Phenotype." *Cancer Prevention Research*, 10(1), 86-96. URL:[[Link](#)]

- Ramchatesingh, B., et al. (2024). "Attempts to Improve Lipophilic Drugs' Solubility and Bioavailability: A Focus on Fenretinide." *Pharmaceutics*, 16(4), 579. URL:[[Link](#)]
- Hill, D. S., et al. (2015). "A novel fully-humanised 3D skin equivalent to model early melanoma invasion." *Molecular Cancer Therapeutics*, 14(11), 2665-2673. URL:[[Link](#)]
- Ribeiro, A., et al. (2024). "Enhancing Transcutaneous Drug Delivery: Advanced Perspectives on Skin Models." *JID Innovations*, 5(2), 100340. URL:[[Link](#)]
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